

Ethyl L-lactate CAS number and molecular structure

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Compound of Interest

Compound Name: Ethyl L-lactate

Cat. No.: B032942

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An In-depth Technical Guide to Ethyl L-lactate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl L-lactate**, a versatile and environmentally benign solvent and chemical intermediate. The document details its chemical identity, physicochemical properties, synthesis and analysis protocols, and its applications, with a particular focus on its relevance to the pharmaceutical industry.

Core Data Summary

Chemical Identity and Molecular Structure

Ethyl L-lactate, the ethyl ester of L-lactic acid, is a chiral molecule with the (S)-configuration.

Identifier	Value
CAS Number	687-47-8[1]
Molecular Formula	C ₅ H ₁₀ O ₃
IUPAC Name	ethyl (2S)-2-hydroxypropanoate
Synonyms	(-)-Ethyl L-lactate, Ethyl (S)-2-hydroxypropionate, L-Lactic acid ethyl ester
SMILES	CCOC(=O)--INVALID-LINK--O
InChI Key	LZCLXQDLBQLTDK-BYPYZUCNSA-N[1]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **Ethyl L-lactate**.

Property	Value
Molecular Weight	118.13 g/mol [1][2]
Appearance	Clear, colorless liquid[2]
Odor	Mild, buttery, creamy, with hints of fruit and coconut
Boiling Point	154 °C[1][3][4]
Melting Point	-26 °C[1][4]
Density	1.034 g/mL at 20 °C[1][4]
Solubility in Water	Miscible
Flash Point	46 °C (115 °F)[2][3]
Vapor Pressure	2 mmHg at 20 °C[1]
Refractive Index (n _{20/D})	1.4130[1]
Optical Rotation ([α] _D ²⁰)	-10° (neat)[1][3]

Experimental Protocols

Synthesis of Ethyl L-lactate via Fischer Esterification

A common and well-established method for synthesizing **Ethyl L-lactate** is the Fischer esterification of L-lactic acid with ethanol, typically in the presence of an acid catalyst.[5]

Materials:

- L-Lactic acid
- Ethanol (anhydrous)
- Sulfuric acid (concentrated) or a solid acid catalyst (e.g., Amberlyst 15)[6]
- Benzene or Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus

Procedure:

- Combine L-lactic acid and an excess of ethanol in a round-bottom flask. The molar ratio of ethanol to lactic acid is typically between 3:1 and 5:1 to shift the equilibrium towards the product.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while cooling in an ice bath. Alternatively, a solid acid catalyst can be used for easier removal.
- Add a water-immiscible solvent like benzene or toluene to the flask and equip it with a Dean-Stark apparatus and a reflux condenser.
- Heat the reaction mixture to reflux. The water produced during the esterification will be removed azeotropically and collected in the Dean-Stark trap.

- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when no more water is formed.
- Cool the reaction mixture to room temperature.
- If a mineral acid was used as a catalyst, neutralize it by carefully washing the mixture with a saturated sodium bicarbonate solution until effervescence ceases.
- Separate the organic layer and wash it with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude **Ethyl L-lactate** by fractional distillation under reduced pressure. Collect the fraction boiling at the appropriate temperature.

Analysis of Ethyl L-lactate by Gas Chromatography (GC)

The Occupational Safety and Health Administration (OSHA) provides a method for the analysis of **Ethyl L-lactate** in air samples, which can be adapted for purity analysis of the synthesized product.^[7]

Instrumentation:

- Gas chromatograph (GC)
- Flame Ionization Detector (FID)
- Capillary column suitable for polar analytes (e.g., a polyethylene glycol-based column)
- Sampling tubes with a suitable sorbent (e.g., charcoal)^[7]

Procedure:

- Sample Preparation: For purity analysis, prepare a dilute solution of the synthesized **Ethyl L-lactate** in a suitable solvent such as methylene chloride or methanol. For air samples,

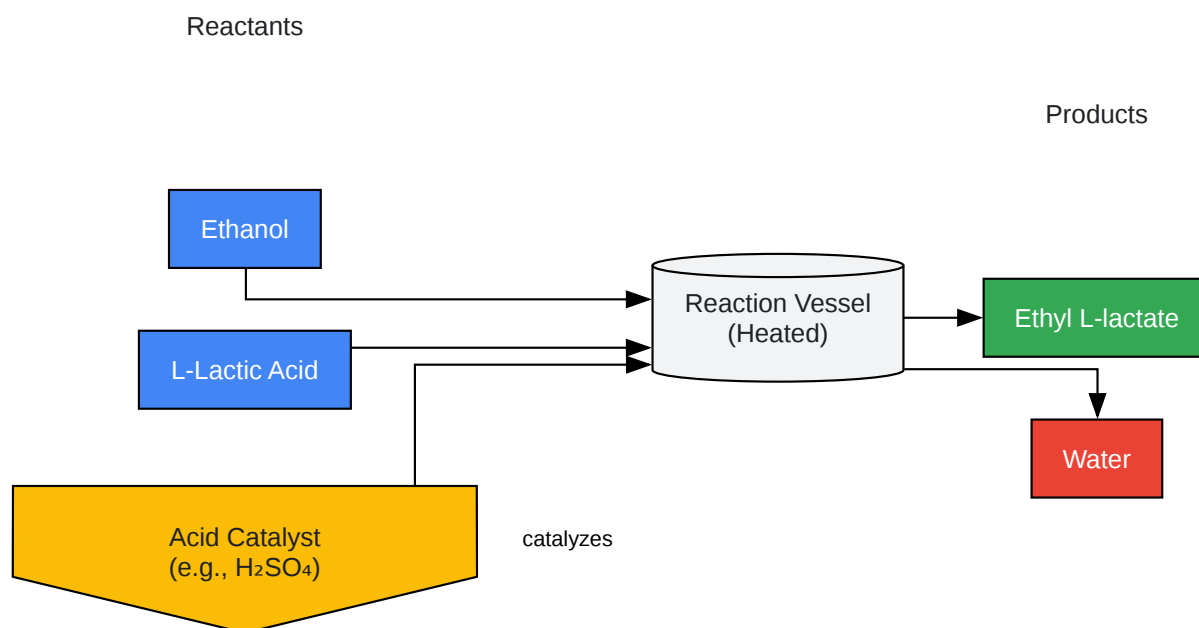
desorb the **Ethyl L-lactate** from the sampling tube using a 95:5 (v/v) mixture of methylene chloride and methanol.[7]

- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C
 - Oven Temperature Program: An initial temperature of 60 °C held for 2 minutes, followed by a ramp of 10 °C/min to a final temperature of 200 °C, held for 5 minutes. (Note: This is an example program and should be optimized for the specific column and instrument).
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: Identify the **Ethyl L-lactate** peak based on its retention time, which should be confirmed by running a standard solution of pure **Ethyl L-lactate**. The purity of the sample can be determined by calculating the peak area percentage of the **Ethyl L-lactate** peak relative to the total area of all peaks in the chromatogram.

Visualizations

Synthesis of Ethyl L-lactate via Fischer Esterification

The following diagram illustrates the Fischer esterification process for the synthesis of **Ethyl L-lactate**.



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Caption: Fischer Esterification of L-Lactic Acid to **Ethyl L-lactate**.

Applications in Drug Development

Ethyl L-lactate is considered a "green solvent" due to its derivation from renewable resources, biodegradability, and low toxicity.[8] These properties make it an attractive alternative to traditional, more hazardous solvents in the pharmaceutical industry.

- Solvent for Active Pharmaceutical Ingredients (APIs): Its excellent solvency for a wide range of organic molecules makes it a suitable medium for drug formulation and synthesis.[9]
- Excipient in Drug Formulations: **Ethyl L-lactate** is used as a solubilizer and carrier in topical and transdermal drug delivery systems, enhancing the penetration of APIs through the skin. [9][10]
- Chiral Synthesis: As a chiral building block, **Ethyl L-lactate** can be used in the synthesis of enantiomerically pure drug molecules, where specific stereochemistry is crucial for

therapeutic efficacy and safety.[11]

- Cleaning and Degreasing: In pharmaceutical manufacturing, it serves as an effective and environmentally friendly solvent for cleaning equipment and removing residues.

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